

Application Notes and Protocols: Preparation of CAY10499 Stock Solutions

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Introduction

CAY10499 is a potent, non-selective lipase inhibitor with significant activity against monoacylglycerol lipase (MAGL), hormone-sensitive lipase (HSL), and fatty acid amide hydrolase (FAAH)[1][2][3][4]. It is widely used in research to study lipid metabolism and its role in various physiological and pathological processes[5]. Accurate and reproducible experimental results depend on the correct preparation, handling, and storage of CAY10499 stock solutions. These application notes provide detailed protocols for the preparation of stock and working solutions of CAY10499 for use in a research laboratory setting.

Compound Information

CAY10499 is supplied as a crystalline solid[2][6]. Its key properties are summarized below.



Property	Value
Formal Name	[4-(5-methoxy-2-oxo-1,3,4-oxadiazol-3(2H)-yl)-2-methylphenyl]-carbamic acid, phenylmethyl ester
Molecular Formula	C18H17N3O5[1][2][6]
Formula Weight	355.3 g/mol [1][2][6]
Purity	≥98%[1][2][6]
CAS Number	359714-55-9[1][6]

Solubility Data

CAY10499 is sparingly soluble in aqueous buffers but shows good solubility in organic solvents[6]. For biological experiments, it is recommended to first prepare a concentrated stock solution in an organic solvent like DMSO and then dilute it with the aqueous buffer or cell culture medium of choice[6].

Solvent	Approximate Solubility	
DMSO	20 mg/mL[1][6][7]	
Dimethylformamide (DMF)	20 mg/mL[1][6][7]	
Ethanol	2 mg/mL[1][6][7]	
DMSO:PBS (pH 7.2) (1:2)	0.3 mg/mL[1][6][7]	
Water	Insoluble[8]	

Experimental Protocols Required Materials and Equipment

- CAY10499 (crystalline solid)
- Anhydrous Dimethyl Sulfoxide (DMSO), biotechnology grade



- Sterile microcentrifuge tubes or cryogenic vials
- Calibrated analytical balance
- · Vortex mixer
- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Safety Precautions

- CAY10499 is for research use only and not for human or veterinary use[6].
- Handle the compound as potentially hazardous. Avoid ingestion, inhalation, and contact with skin and eyes[6].
- Always wear appropriate PPE when handling the solid compound and its solutions.
- Work in a well-ventilated area or a chemical fume hood.
- Consult the Safety Data Sheet (SDS) for complete safety information before use.

Protocol for Preparing a 10 mM DMSO Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM stock solution of **CAY10499** in DMSO.

Calculation:

- Molecular Weight (MW): 355.3 g/mol
- To make a 10 mM (0.010 mol/L) solution:
 - Weight (mg) = Volume (L) x Concentration (mol/L) x MW (g/mol) x 1000 (mg/g)
 - Weight (mg) = 0.001 L x 0.010 mol/L x 355.3 g/mol x 1000 mg/g = 3.553 mg

Procedure:



- Equilibrate: Allow the vial of CAY10499 to warm to room temperature before opening to prevent moisture condensation.
- Collect Powder: Briefly centrifuge the vial to ensure all the crystalline solid is at the bottom[9].
- Weighing: Carefully weigh out 3.553 mg of CAY10499 and transfer it to a sterile microcentrifuge tube or vial.
- Solvent Addition: Add 1 mL of anhydrous DMSO to the tube containing the compound.
- Dissolution: Cap the tube tightly and vortex thoroughly until the solid is completely dissolved.
 Gentle warming in a water bath (25-30°C) can aid dissolution if necessary.
- Labeling: Clearly label the tube with the compound name, concentration (10 mM), solvent (DMSO), and preparation date.
- Storage: Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles[9].

Protocol for Preparing Working Solutions for Cell-Based Assays

This protocol describes the dilution of the 10 mM DMSO stock solution to a final concentration of 10 μ M in cell culture medium.

- Intermediate Dilution (Optional but Recommended): To avoid pipetting very small volumes and potential precipitation, perform a serial dilution.
 - \circ Dilute the 10 mM stock solution 1:100 in sterile cell culture medium to create a 100 μM intermediate solution. (e.g., add 5 μL of 10 mM stock to 495 μL of medium).
 - Gently mix by pipetting.
- Final Dilution:



- Dilute the 100 μM intermediate solution 1:10 in cell culture medium to achieve the final 10 μM working concentration. (e.g., add 100 μL of 100 μM solution to 900 μL of medium).
- Solvent Control: Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium (e.g., 0.1% DMSO)[9]. This is crucial as DMSO can have effects on cells at higher concentrations. The final DMSO concentration should ideally be kept below 0.5%[9].

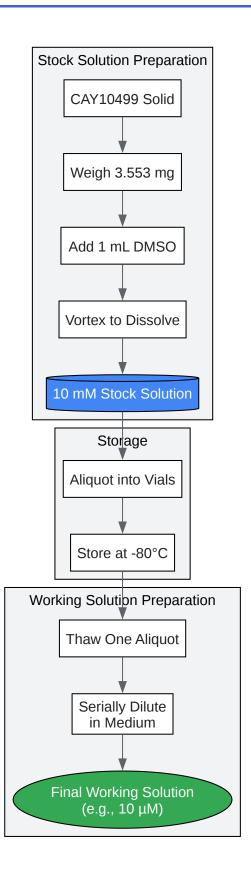
Storage and Stability

Proper storage is critical to maintain the integrity of **CAY10499**.

Form	Storage Temperature	Stability	Notes
Crystalline Solid	-20°C[6]	≥ 4 years[6]	Store in a desiccator to protect from moisture.
Stock Solution in DMSO	-20°C	~1 month[9]	Aliquoting is highly recommended to minimize freeze-thaw cycles.
Stock Solution in DMSO	-80°C	~6 months[9]	Preferred for long- term storage.
Aqueous Working Solution	4°C	≤ 1 day[6]	Prepare fresh from stock solution immediately before each experiment.

Workflow and Signaling Pathway Diagrams

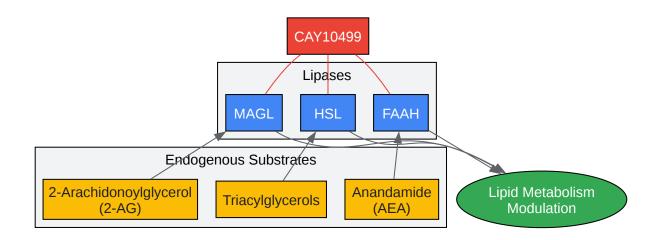




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Caption: Workflow for preparing **CAY10499** stock and working solutions.





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Caption: CAY10499 inhibits key lipases in lipid metabolism.

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